

"Anti-inflammatory agent 16" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anti-inflammatory agent 16

Cat. No.: B12407272

[Get Quote](#)

In-Depth Technical Guide to Anti-inflammatory Agent 16

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of the novel **anti-inflammatory agent 16**. The information presented is collated from the primary research literature and is intended to support further investigation and development of this promising therapeutic candidate.

Core Compound Identification and Chemical Properties

Anti-inflammatory agent 16, also referred to as compound 14 in the primary literature, is a peptidomimetic developed based on the structure of human alpha1-antitrypsin.[1][2] It has demonstrated potent anti-inflammatory activity by reducing the expression of key inflammatory mediators.

Chemical Structure:

The chemical structure of **Anti-inflammatory agent 16** is depicted below.

 Chemical Structure of Anti-inflammatory agent 16

Physicochemical Properties:

A summary of the key physicochemical properties of **Anti-inflammatory agent 16** is provided in the table below.

Property	Value	Reference
IUPAC Name	N-(1-amino-1-oxo-3-phenylpropan-2-yl)-2-(1H-imidazol-5-yl)-N-((4-hydroxyphenyl)methyl)acetamide	MedchemExpress
Molecular Formula	C21H23N5O3	[2]
Molecular Weight	393.44 g/mol	[2]
SMILES	<chem>NC(C(C1=CC=CC=C1)NC(C(NCC2=CC=C(C=C2)O)CC3=CNC=N3)=O)=O</chem>	[2]

Biological Activity and Quantitative Data

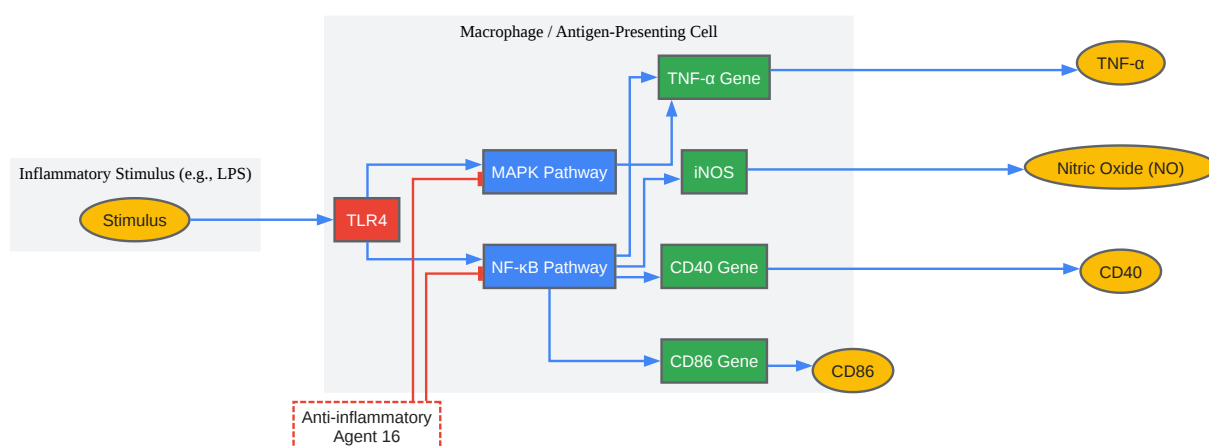
Anti-inflammatory agent 16 has been shown to significantly reduce the levels of several key pro-inflammatory markers. The following table summarizes its in vitro activity.

Target	Assay	Cell Line	IC50 / % Inhibition
TNF- α	ELISA	RAW 264.7	Data not available in search results
Nitric Oxide (NO)	Griess Assay	RAW 264.7	Data not available in search results
CD40	Flow Cytometry	Data not available	Data not available in search results
CD86	Flow Cytometry	Data not available	Data not available in search results

Quantitative data for IC50 values or percentage inhibition at specific concentrations were not available in the provided search results. The primary research article by Yotam Lior et al. would need to be consulted for this specific information.

Mechanism of Action and Signaling Pathways

The anti-inflammatory effects of agent 16 are attributed to its ability to modulate key signaling pathways involved in the inflammatory cascade. As a peptidomimetic of a region of alpha1-antitrypsin, it is hypothesized to interfere with the signaling processes that are normally modulated by the native protein. The reduction in TNF- α , a pivotal pro-inflammatory cytokine, suggests an interaction with the TNF signaling pathway. This could involve inhibition of TNF- α binding to its receptors (TNFR1/TNFR2) or downstream signaling components like NF- κ B and MAPK pathways. The decrease in nitric oxide production points towards an inhibitory effect on inducible nitric oxide synthase (iNOS) expression, which is often regulated by the NF- κ B pathway. Furthermore, the downregulation of the co-stimulatory molecules CD40 and CD86 on antigen-presenting cells suggests an immunomodulatory role, potentially impacting T-cell activation.



[Click to download full resolution via product page](#)

Caption: Hypothesized signaling pathway modulation by **Anti-inflammatory Agent 16**.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of these research findings. Below are outlines of the key experimental methodologies.

Synthesis of Anti-inflammatory Agent 16

The synthesis of peptidomimetics like agent 16 typically involves solid-phase or solution-phase peptide synthesis techniques. A general workflow would include:

- **Starting Materials:** Protected amino acids and a solid support resin (for solid-phase synthesis) or appropriate starting molecules for solution-phase synthesis.

- **Coupling Reactions:** Stepwise addition of amino acid residues using coupling agents such as HOBt and EDC.HCl.
- **Deprotection:** Removal of protecting groups (e.g., Boc or Fmoc) to allow for the next coupling step.
- **Modification:** Introduction of non-peptidic elements to create the peptidomimetic structure.
- **Cleavage and Purification:** Cleavage from the solid support (if applicable) and purification of the final compound, typically by high-performance liquid chromatography (HPLC).
- **Characterization:** Confirmation of the compound's identity and purity using techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

The specific details of the synthesis of compound 14 are proprietary to the research published by Yotam Lior et al. and would be found in their publication.

In Vitro Anti-inflammatory Assays

The following are generalized protocols for the in vitro assays used to characterize the anti-inflammatory activity of agent 16.

4.2.1. Cell Culture

- **Cell Line:** RAW 264.7 murine macrophage cell line.
- **Media:** Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- **Culture Conditions:** 37°C in a humidified atmosphere with 5% CO₂.

4.2.2. Nitric Oxide (NO) Assay (Griess Assay)

- Seed RAW 264.7 cells in a 96-well plate and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of **Anti-inflammatory agent 16** for 1 hour.

- Stimulate the cells with lipopolysaccharide (LPS) (e.g., 1 µg/mL) for 24 hours to induce NO production.
- Collect the cell culture supernatant.
- Mix the supernatant with an equal volume of Griess reagent (a mixture of sulfanilamide and N-(1-naphthyl)ethylenediamine).
- Measure the absorbance at 540 nm using a microplate reader.
- Calculate the nitrite concentration based on a sodium nitrite standard curve.

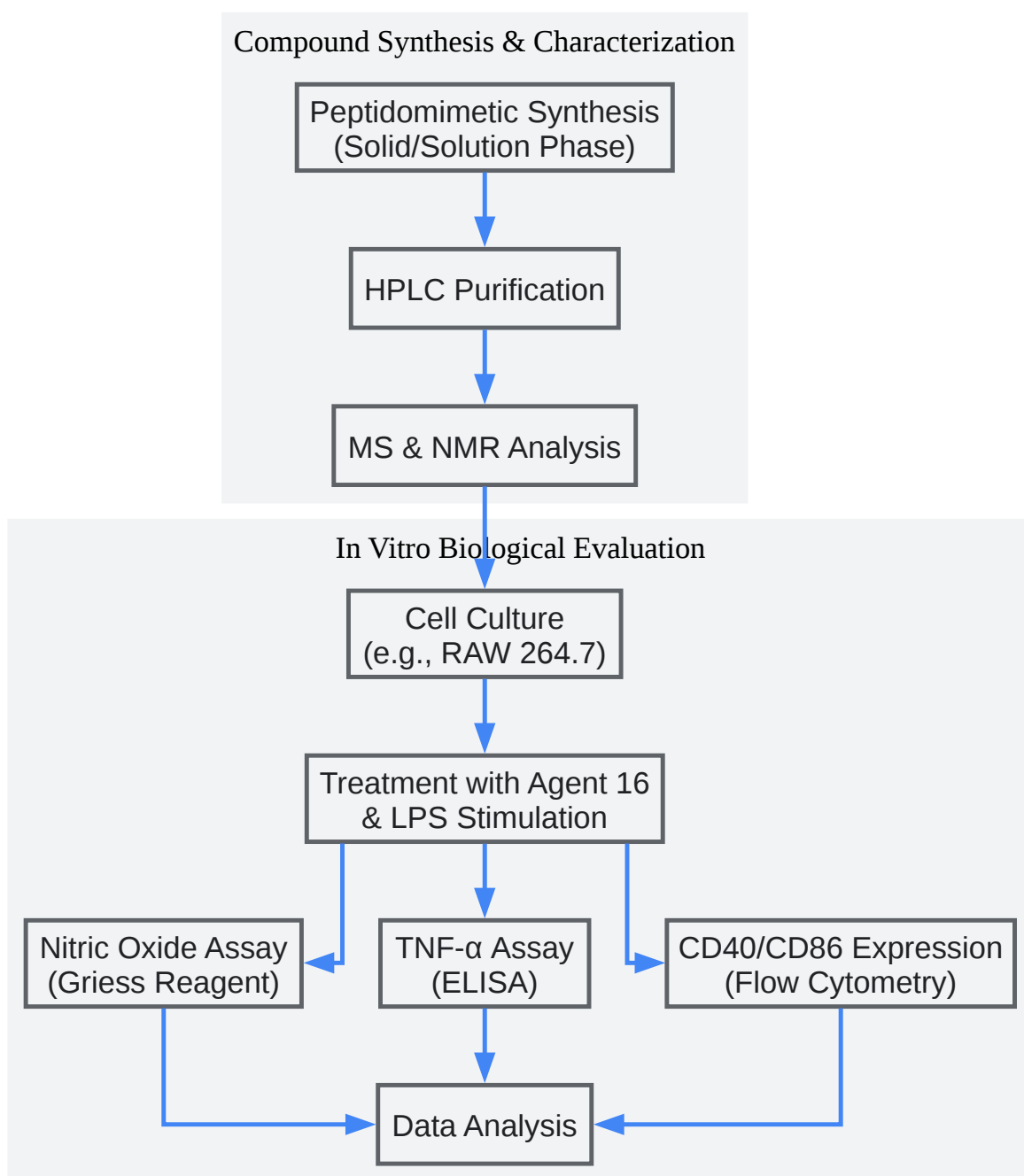
4.2.3. TNF-α Quantification (ELISA)

- Seed RAW 264.7 cells in a 24-well plate and allow them to adhere.
- Pre-treat the cells with different concentrations of **Anti-inflammatory agent 16** for 1 hour.
- Stimulate the cells with LPS (e.g., 1 µg/mL) for a specified time (e.g., 6 or 24 hours).
- Collect the cell culture supernatant.
- Quantify the amount of TNF-α in the supernatant using a commercial enzyme-linked immunosorbent assay (ELISA) kit according to the manufacturer's instructions.

4.2.4. CD40 and CD86 Expression (Flow Cytometry)

- Culture appropriate antigen-presenting cells (e.g., bone marrow-derived dendritic cells or a suitable cell line).
- Treat the cells with **Anti-inflammatory agent 16** for a specified duration.
- Stimulate the cells with an appropriate maturation agent (e.g., LPS).
- Harvest the cells and wash them with a suitable buffer (e.g., PBS with 1% BSA).
- Stain the cells with fluorescently labeled antibodies specific for CD40 and CD86.

- Analyze the stained cells using a flow cytometer to quantify the expression levels of CD40 and CD86 based on the mean fluorescence intensity (MFI).



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis and evaluation of **Anti-inflammatory Agent 16**.

Conclusion and Future Directions

Anti-inflammatory agent 16 is a promising peptidomimetic with demonstrated in vitro efficacy in reducing key inflammatory mediators. Its development, based on the structure of human alpha1-antitrypsin, represents a rational approach to designing novel anti-inflammatory therapeutics. Further research is warranted to fully elucidate its mechanism of action, establish a comprehensive pharmacokinetic and pharmacodynamic profile, and evaluate its efficacy and safety in in vivo models of inflammatory diseases. The detailed experimental protocols provided herein offer a foundation for researchers to build upon in their investigation of this and similar compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. ["Anti-inflammatory agent 16" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12407272#anti-inflammatory-agent-16-chemical-structure-and-properties\]](https://www.benchchem.com/product/b12407272#anti-inflammatory-agent-16-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com